

Unraveling the Nomenclature of a Disubstituted Cyclohexane Derivative

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Compound of Interest

Compound Name: *Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid*

Cat. No.: B048533

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The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic set of rules for naming chemical compounds to ensure clarity and avoid ambiguity. For the compound "**cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid**," the correct IUPAC name is *cis-2-(methoxycarbonyl)cyclohexanecarboxylic acid*. This name is derived by carefully considering the parent structure, the principal functional groups, their positions, and the stereochemistry of the molecule.

Step-by-Step Derivation of the IUPAC Name:

- **Identifying the Parent Structure:** The core of the molecule is a six-membered carbon ring, which is identified as a cyclohexane.
- **Determining the Principal Functional Group:** The molecule contains two functional groups: a carboxylic acid ($-\text{COOH}$) and an ester ($-\text{COOCH}_3$). According to IUPAC nomenclature rules, the carboxylic acid group has higher priority than the ester group. Therefore, the carboxylic acid is designated as the principal functional group, and the compound is named as a derivative of cyclohexanecarboxylic acid.
- **Numbering the Cyclohexane Ring:** The carbon atom of the cyclohexane ring attached to the principal functional group (the carboxylic acid) is assigned the number 1 position. The ring is then numbered in a way that gives the other substituent the lowest possible number. In this case, the ester group is at the adjacent carbon, so it is at the number 2 position.

- **Naming the Substituent:** The substituent at the number 2 position is an ester group, specifically a methyl ester. In IUPAC nomenclature, when an ester group is treated as a substituent, it is named by replacing the "-ate" ending of the ester with "-oxycarbonyl." However, a more common and accepted practice for simple alkyl esters is to name the alkyl group and then the carboxylate part as a substituent. For a -COOCH_3 group, this is "methoxycarbonyl".
- **Indicating Stereochemistry:** The prefix "cis-" is used to indicate the relative spatial arrangement of the two substituents on the cyclohexane ring. "Cis-" signifies that both the carboxylic acid group and the methoxycarbonyl group are on the same side of the ring.

By combining these elements in the correct order—stereochemistry, substituent with its locant, and the parent name—we arrive at the full IUPAC name: cis-2-(methoxycarbonyl)cyclohexanecarboxylic acid.

Structural and Chemical Information:

Property	Value
Molecular Formula	$\text{C}_9\text{H}_{14}\text{O}_4$ [1]
Molecular Weight	186.2051 g/mol [1]
CAS Number	111955-05-6 [1]

This compound is a valuable building block in organic synthesis, particularly in the creation of pharmaceuticals and other complex molecules where precise stereochemistry is crucial.[\[1\]](#)

Visualizing the Structure and Naming Logic:

To further clarify the relationship between the structure and its IUPAC name, the following diagram illustrates the numbering and stereochemistry of the molecule.

Naming Breakdown

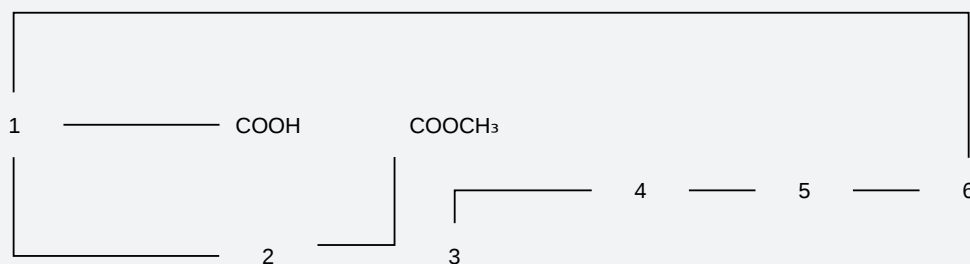
cis (substituents on same side)

Methoxycarbonyl (at C2)

Carboxylic Acid (at C1)

Cyclohexane

cis-2-(methoxycarbonyl)cyclohexanecarboxylic acid

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Caption: IUPAC naming logic for the target molecule.

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References

- 1. a2bchem.com [a2bchem.com]
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